

"RED 19" minimizing off-target effects in biological assays

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Compound of Interest

Compound Name: **RED 19**

Cat. No.: **B1170737**

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Technical Support for "RED 19": Clarification Required

Initial searches for "**RED 19**" have yielded ambiguous results, preventing the creation of a specific technical support guide. The term "**RED 19**" appears in various contexts, none of which definitively point to a singular molecular entity used in biological assays for which off-target effects would be a primary concern for researchers.

The search results for "**RED 19**" are associated with several distinct products, including:

- D&C Red No. 19: A color additive for drugs and cosmetics.[\[1\]](#)
- Solvent **Red 19**: An azo dye used for industrial purposes, such as in gasoline.[\[2\]](#)[\[3\]](#)
- Mordant **Red 19**: A fluorescent azo dye primarily used in the textile industry.[\[4\]](#)
- Triplebody 19-3-19: A therapeutic protein designed for cancer treatment.[\[5\]](#)

Additionally, "**RED 19**" has appeared as an identifier for wiring in technical manuals and as a sample label in agricultural research.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Without a more specific identifier, such as a full chemical name, CAS number, or the intended biological target, it is not possible to provide accurate and relevant troubleshooting guides, FAQs, data on off-target effects, or experimental protocols as requested.

To proceed with your request, please provide more detailed information to specify which "**RED 19**" you are working with. For example:

- Is it a kinase inhibitor? If so, what is the intended target?
- Is it a fluorescent probe? What is its application?
- Is it a commercially available research tool? If so, from which supplier?
- Do you have a CAS number or a publication referencing its use in biological assays?

Once the specific identity of "**RED 19**" is clarified, a comprehensive technical support center can be developed to address potential off-target effects and provide detailed experimental guidance.

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